

Preparation of PK11195 for In Vivo Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: PK14105

Cat. No.: B1678503

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Introduction

PK11195 is a high-affinity, specific ligand for the 18 kDa translocator protein (TSPO), formerly known as the peripheral benzodiazepine receptor (PBR).^{[1][2]} TSPO is primarily located on the outer mitochondrial membrane and its expression is significantly upregulated in activated microglia and astrocytes, making it a key biomarker for neuroinflammation.^{[1][2][3]}

Consequently, PK11195 is widely utilized in in vivo studies to investigate neuroinflammatory processes in various disease models.^{[4][5][6][7]} This document provides detailed application notes and protocols for the preparation and administration of PK11195 for in vivo research.

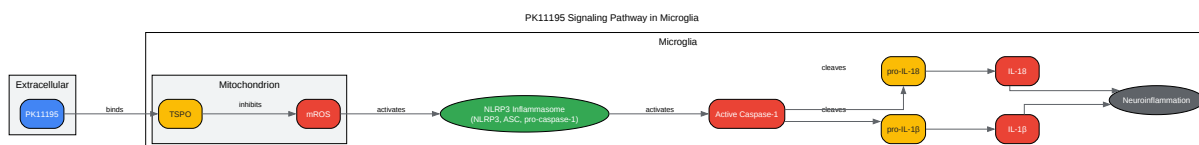
Physicochemical and Solubility Data

A summary of the key quantitative data for PK11195 is presented in the table below for easy reference.

Property	Value	Reference
Chemical Formula	C ₂₁ H ₂₁ ClN ₂ O	[8]
Molecular Weight	352.86 g/mol	[8]
Solubility in DMSO	Up to 50 mM	[8]
Solubility in Ethanol	Up to 50 mM	[8]
Purity	≥98% (typical)	[8]
Storage Temperature	Room Temperature	[8]

Signaling Pathway of PK11195 in Neuroinflammation

PK11195 exerts its effects by binding to TSPO on the outer mitochondrial membrane of activated microglia. This interaction can modulate downstream signaling pathways involved in neuroinflammation, notably by inhibiting the activation of the NLRP3 (NOD-, LRR- and pyrin domain-containing protein 3) inflammasome.[8][9][10] The binding of PK11195 to TSPO is thought to reduce the production of mitochondrial reactive oxygen species (ROS), a key trigger for NLRP3 inflammasome assembly.[8][9] Inhibition of the NLRP3 inflammasome leads to decreased activation of caspase-1 and subsequent reduction in the maturation and release of pro-inflammatory cytokines Interleukin-1 β (IL-1 β) and Interleukin-18 (IL-18).[1][8][10]



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Caption: PK11195 binds to TSPO, inhibiting mROS production and subsequent NLRP3 inflammasome activation.

Experimental Workflow for In Vivo Studies

The general workflow for preparing and administering PK11195 for in vivo studies involves preparing a stock solution, formulating the dosing solution, and then administering it to the animal model via the chosen route.

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